

# An In-depth Technical Guide to the Physical Characteristics of 4-Iodobenzyl Bromide

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## Compound of Interest

Compound Name: **4-Iodobenzyl bromide**

Cat. No.: **B105730**

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This technical guide provides a comprehensive overview of the known physical characteristics of **4-Iodobenzyl bromide**, with a focus on its melting point and solubility. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Physical Properties

**4-Iodobenzyl bromide** (CAS No. 16004-15-2), also known as  $\alpha$ -bromo-4-iodotoluene, is a substituted aromatic halide commonly used as an intermediate in organic synthesis. Its physical properties are crucial for its handling, storage, and application in various chemical reactions.

Table 1: Summary of Physical Characteristics of **4-Iodobenzyl Bromide**

Property	Value	Source
Melting Point	78-82 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility in Water	Insoluble	

Note: The melting point is a literature value and may vary slightly depending on the purity of the substance.

## Experimental Protocols

While specific experimental data for the determination of **4-Iodobenzyl bromide**'s physical properties are not extensively published, standardized methodologies for organic compounds are applicable. The following sections detail the general procedures for determining melting point and solubility.

## 2.1. Melting Point Determination (Capillary Method)

The melting point of a solid organic compound is a key indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure substance, whereas impurities tend to depress and broaden the melting range.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **4-Iodobenzyl bromide** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern digital melting point apparatus).
- Heating: The heating bath is heated gradually, and the temperature is monitored closely. The rate of heating should be slow (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: Two temperatures are recorded:
  - T1: The temperature at which the first drop of liquid appears.
  - T2: The temperature at which the entire solid sample has completely melted into a clear liquid.
- Reporting: The melting point is reported as the range between T1 and T2.

## 2.2. Solubility Determination

The solubility of a compound in various solvents provides insights into its polarity and potential applications in different reaction media. The principle of "like dissolves like" is a useful

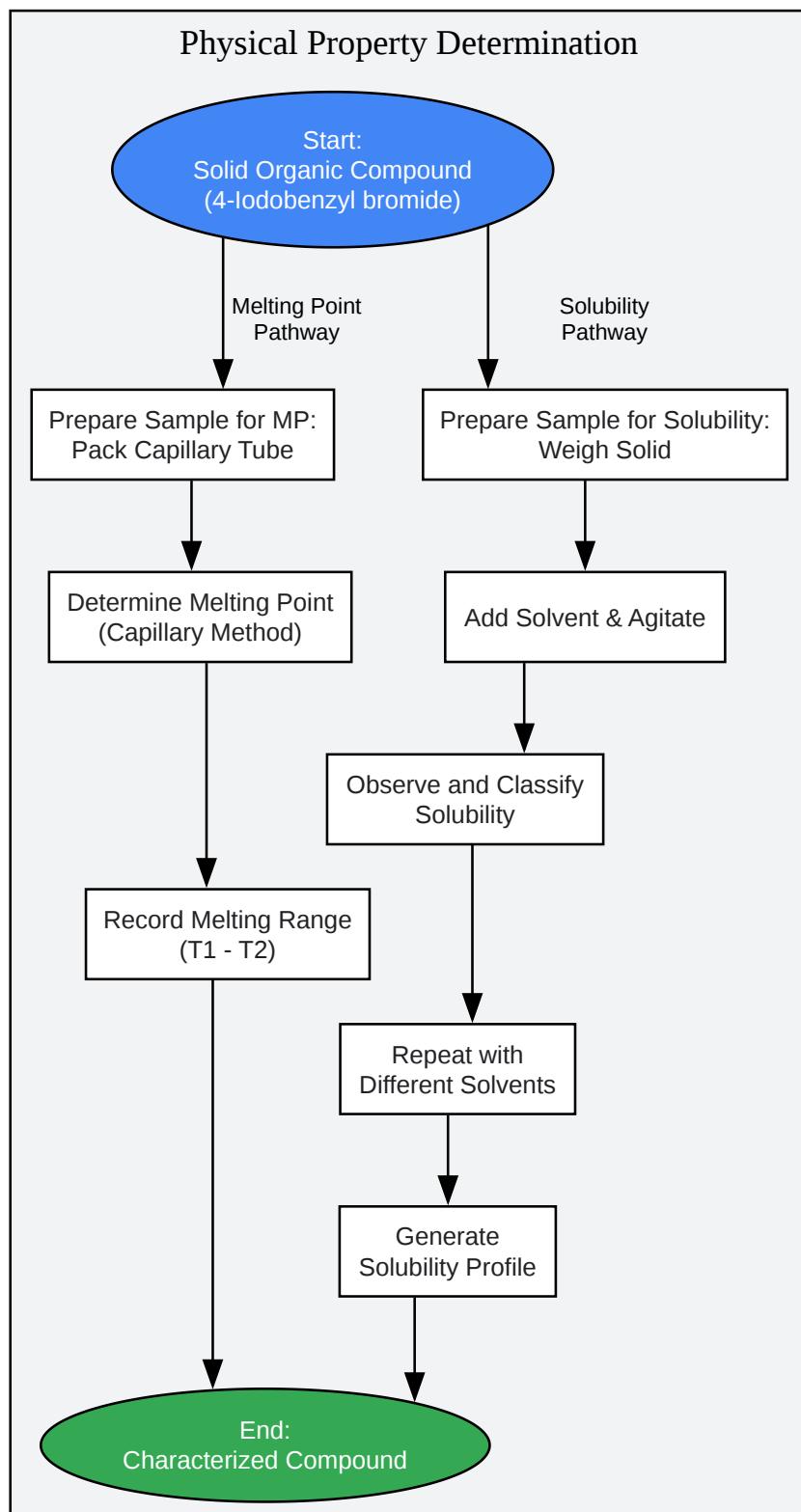
guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.

Qualitative Solubility Test Methodology:

- Sample Preparation: A small, measured amount of **4-Iodobenzyl bromide** (e.g., 20-30 mg) is placed into a clean, dry test tube.
- Solvent Addition: A measured volume of the solvent to be tested (e.g., 1 mL) is added to the test tube.
- Mixing: The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) at a controlled temperature (usually room temperature).
- Observation: The mixture is observed to determine if the solid has dissolved completely, partially, or not at all.
- Classification: The solubility is typically classified as:
  - Soluble: The solid dissolves completely.
  - Slightly Soluble: A noticeable portion of the solid dissolves.
  - Insoluble: No significant amount of the solid dissolves.
- Solvent Selection: This procedure is repeated with a range of solvents of varying polarities, such as water, ethanol, acetone, dichloromethane, and hexane, to create a solubility profile.

## Experimental Workflow Visualization

The following diagram illustrates the general experimental workflow for determining the key physical characteristics of a solid organic compound like **4-Iodobenzyl bromide**.



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Workflow for Physical Characterization

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